

# Comparative analysis of Virosine B synthesis routes

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## Compound of Interest

Compound Name: Virosine B

Cat. No.: B15591891

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## No Published Synthetic Routes for Virosine B Found

A comprehensive review of scientific literature reveals no published total syntheses for the natural product **Virosine B**. As a result, a comparative analysis of its synthetic routes, including quantitative data and experimental protocols, cannot be provided at this time.

**Virosine B** is a naturally occurring alkaloid isolated from the roots of *Virosine oleifera*. Its chemical structure has been identified as 15-hydroxy-13-oxa-7-azatetracyclo[6.5.2.01,10.02,7]pentadec-10-en-12-one, with the molecular formula  $C_{13}H_{17}NO_3$ <sup>[1][2][3]</sup>.

Despite knowledge of its chemical structure, **Virosine B** appears to be an obscure natural product that has not been the subject of total synthesis efforts reported in peer-reviewed scientific journals. Extensive searches for "total synthesis of **Virosine B**," "**Virosine B** synthetic routes," and related terms, including searches based on its IUPAC name and chemical structure, did not yield any relevant publications detailing its synthesis.

The provided request for a comparative analysis, including data tables and diagrams of synthetic pathways, presupposes the existence of multiple, or at least one, published synthesis of the molecule. In the absence of such data, it is not possible to fulfill the core requirements of the request.

Researchers, scientists, and drug development professionals interested in **Virosine B** should be aware that any synthetic efforts towards this molecule would likely represent a novel contribution to the field of organic chemistry. Future work would first need to establish a viable synthetic route before any comparative analyses could be performed.

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## References

- 1. 15-Hydroxy-13-oxa-7-azatetracyclo[6.5.2.01,10.02,7]pentadec-10-en-12-one | C13H17NO3 | CID 74413218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Virosine B - Immunomart [immunomart.com]
- 3. Virosine B | Alkaloids | 1052228-70-2 | Invivochem [invivochem.com]
- To cite this document: BenchChem. [Comparative analysis of Virosine B synthesis routes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591891#comparative-analysis-of-virosine-b-synthesis-routes]

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